

# Application Notes and Protocols for 4-Cyclohexylbutan-1-ol

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## Compound of Interest

Compound Name: 4-cyclohexylbutan-1-ol

Cat. No.: B1346702

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **4-cyclohexylbutan-1-ol** (CAS No. 4441-57-0). Adherence to these protocols is crucial to ensure laboratory safety and maintain the integrity of the compound for research and development purposes.

## Chemical and Physical Properties

**4-Cyclohexylbutan-1-ol** is a combustible liquid that requires careful handling to prevent ignition and ensure stability.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	4441-57-0	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	156.27 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Liquid	
Boiling Point	103-104 °C at 4 mmHg	
Density	0.902 g/mL at 25 °C	<a href="#">[9]</a>
Flash Point	109.00 °C (228.2 °F) - closed cup	<a href="#">[9]</a>
Refractive Index	n <sub>20</sub> /D 1.466	<a href="#">[9]</a>
Storage Class	Combustible liquids	

## Health and Safety Information

While specific toxicity data for **4-cyclohexylbutan-1-ol** is not readily available, it is essential to handle it with care, assuming it may present hazards upon exposure. The following are general safety precautions.

## Hazard Identification

Although some sources indicate no GHS classification, it should be treated as a potentially hazardous substance. It is designated for research and development use only and not for medicinal, household, or other uses.[\[9\]](#)[\[10\]](#)

## First Aid Measures

In case of accidental exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[\[1\]](#)[\[11\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention.[\[1\]](#)

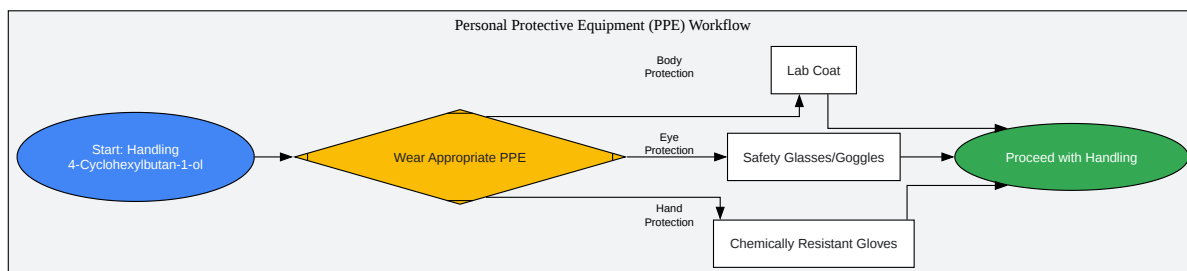
## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the quality of **4-cyclohexylbutan-1-ol** and ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **4-cyclohexylbutan-1-ol**, the following PPE should be worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.



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Caption: Personal Protective Equipment Workflow.

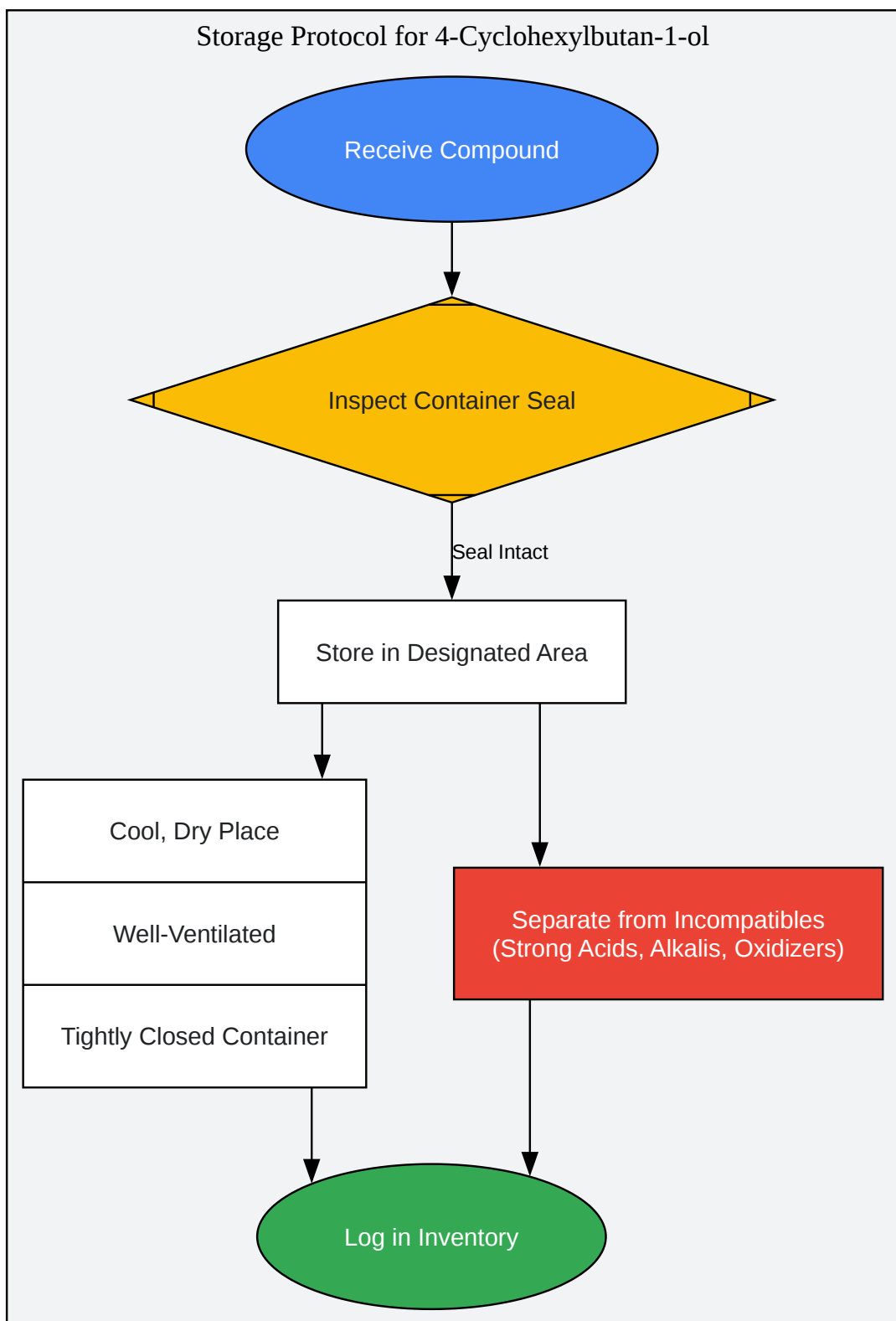
## Safe Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[11]
- Keep the compound away from heat, sparks, open flames, and other ignition sources.[1][11]  
No smoking in the handling area.[11]
- Avoid contact with skin and eyes.[11]
- Do not eat, drink, or smoke when using this product.[11]
- Use in accordance with good manufacturing and industrial hygiene practices.[11]

## Storage Conditions

Proper storage is essential to prevent degradation and ensure safety.

- Temperature: Store in a cool place.[\[10\]](#) Some suppliers recommend room temperature storage.[\[3\]](#)[\[4\]](#)
- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[10\]](#)[\[11\]](#)
- Incompatibilities: Avoid contact with strong acids, alkalis, or oxidizing agents.[\[11\]](#)



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- To cite this document: BenchChem. [Application Notes and Protocols for 4-Cyclohexylbutan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346702#handling-and-storage-protocols-for-4-cyclohexylbutan-1-ol]

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